

The Thermal Stability of Choline Geranate: A Technical Guide

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Compound of Interest

Compound Name: Geranate

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Introduction

Choline **geranate** (CAGE) is a deep eutectic solvent (DES) or ionic liquid (IL) synthesized from choline bicarbonate and geranic acid.^{[1][2]} It has garnered significant attention in the pharmaceutical sciences for its potential as a versatile drug delivery vehicle, owing to its biocompatibility and ability to enhance the permeation of both small molecules and biologics.^[1] The thermal stability of CAGE is a critical parameter that dictates its viability in various pharmaceutical processes, including formulation, storage, and in vivo application. This technical guide provides an in-depth analysis of the thermal properties of choline **geranate**, with a focus on its thermal stability as determined by thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Physicochemical Properties of Choline Geranate (1:2 Molar Ratio)

The most commonly studied formulation of CAGE involves a 1:2 molar ratio of choline to geranic acid.^[2] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molar Ratio (Choline:Geranic Acid)	1:2	[1] [2]
Appearance	Clear, colorless to yellow viscous liquid	[1]
pH	~8.5	[1]
Water Content	~13%	[1]

Thermal Stability Analysis

The thermal stability of choline **geranate** is primarily assessed using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). TGA measures the change in mass of a sample as a function of temperature, providing information about its decomposition profile. DSC measures the heat flow into or out of a sample as it is heated or cooled, allowing for the determination of thermal transitions such as the glass transition temperature (Tg).

Quantitative Thermal Analysis Data

The following table summarizes the key quantitative data obtained from the thermal analysis of choline **geranate** (1:2 molar ratio).

Parameter	Method	Value	Reference(s)
Initial Weight Loss	TGA	~4% at ~140°C (attributed to water)	
Onset of Decomposition	TGA	Starts at ~165°C	
Glass Transition Temperature (Tg)	MDSC	~ -68°C	[1]

Experimental Protocols

Detailed methodologies for the synthesis and thermal analysis of choline **geranate** are crucial for reproducible research.

Synthesis of Choline Geranate (1:2 Molar Ratio)

Materials:

- Choline bicarbonate (80% solution in water)
- Geranic acid
- Stainless-steel vessel with stirrer
- Water bath

Procedure:

- Weigh 3.696 mol of geranic acid and place it in a stainless-steel vessel equipped with a stirrer.[\[1\]](#)
- Place the vessel in a water bath to maintain a constant temperature.[\[1\]](#)
- Add 1.848 mol of an 80% choline bicarbonate solution dropwise to the geranic acid while stirring.[\[1\]](#)
- Allow the mixture to react for 8 hours at 27°C. The completion of the reaction can be monitored by the cessation of CO₂ evolution.[\[1\]](#)
- The resulting product is a clear, colorless to yellow viscous liquid. The water content of the final product can be measured using Karl Fischer titration.[\[1\]](#)

Thermogravimetric Analysis (TGA)

Instrument:

- A standard thermogravimetric analyzer.

Procedure:

- Accurately weigh a sample of choline **geranate** (typically 5-10 mg) into a suitable crucible (e.g., platinum or alumina).
- Place the crucible in the TGA furnace.
- Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (a typical rate for ionic liquids is 10 °C/min).
- Record the mass loss of the sample as a function of temperature. The temperature range should be sufficient to observe the complete decomposition of the sample (e.g., from room temperature to 600°C).

Modulated Differential Scanning Calorimetry (MDSC)

Instrument:

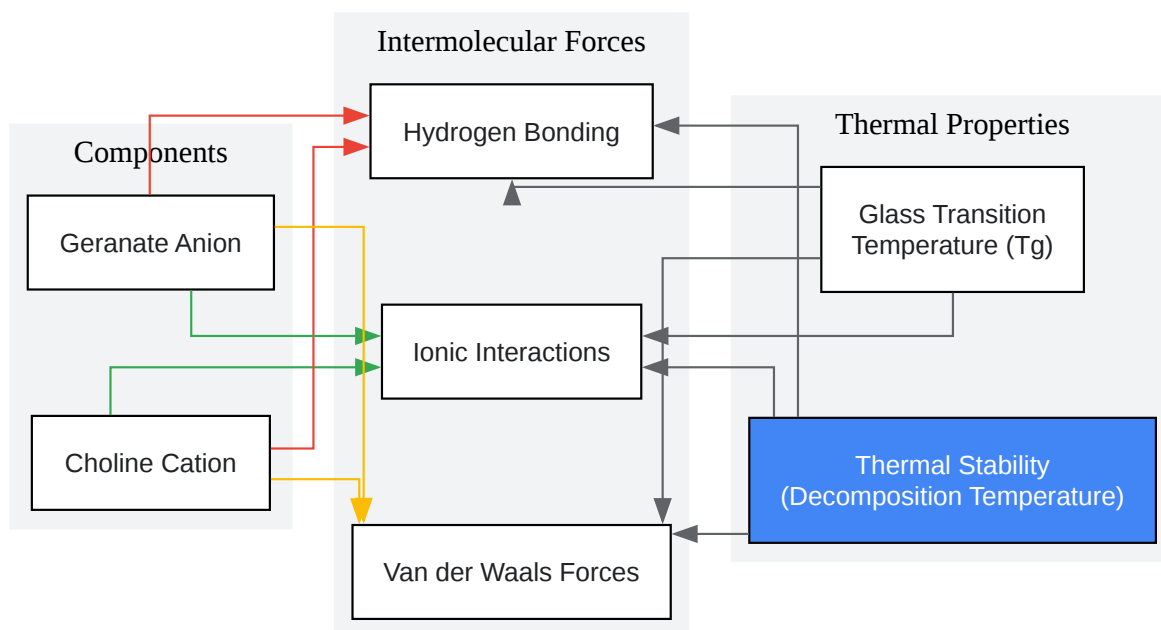
- A differential scanning calorimeter with modulated temperature capabilities.

Procedure:

- Accurately weigh a small sample of choline **geranate** (typically 5-10 mg) into a hermetically sealed aluminum pan.
- Place the sample pan and an empty reference pan into the DSC cell.
- Subject the sample to a modulated temperature program. This typically involves a linear heating ramp superimposed with a sinusoidal temperature oscillation. A common heating rate is 2-5 °C/min with a modulation period of 60 seconds and a temperature amplitude of $\pm 1^\circ\text{C}$.
- Record the heat flow to the sample. The resulting data can be separated into reversing and non-reversing heat flow signals, which helps to distinguish between thermodynamic transitions (like T_g) and kinetic events. For T_g determination, the sample is typically cooled first and then heated through the expected transition range.

Visualizations

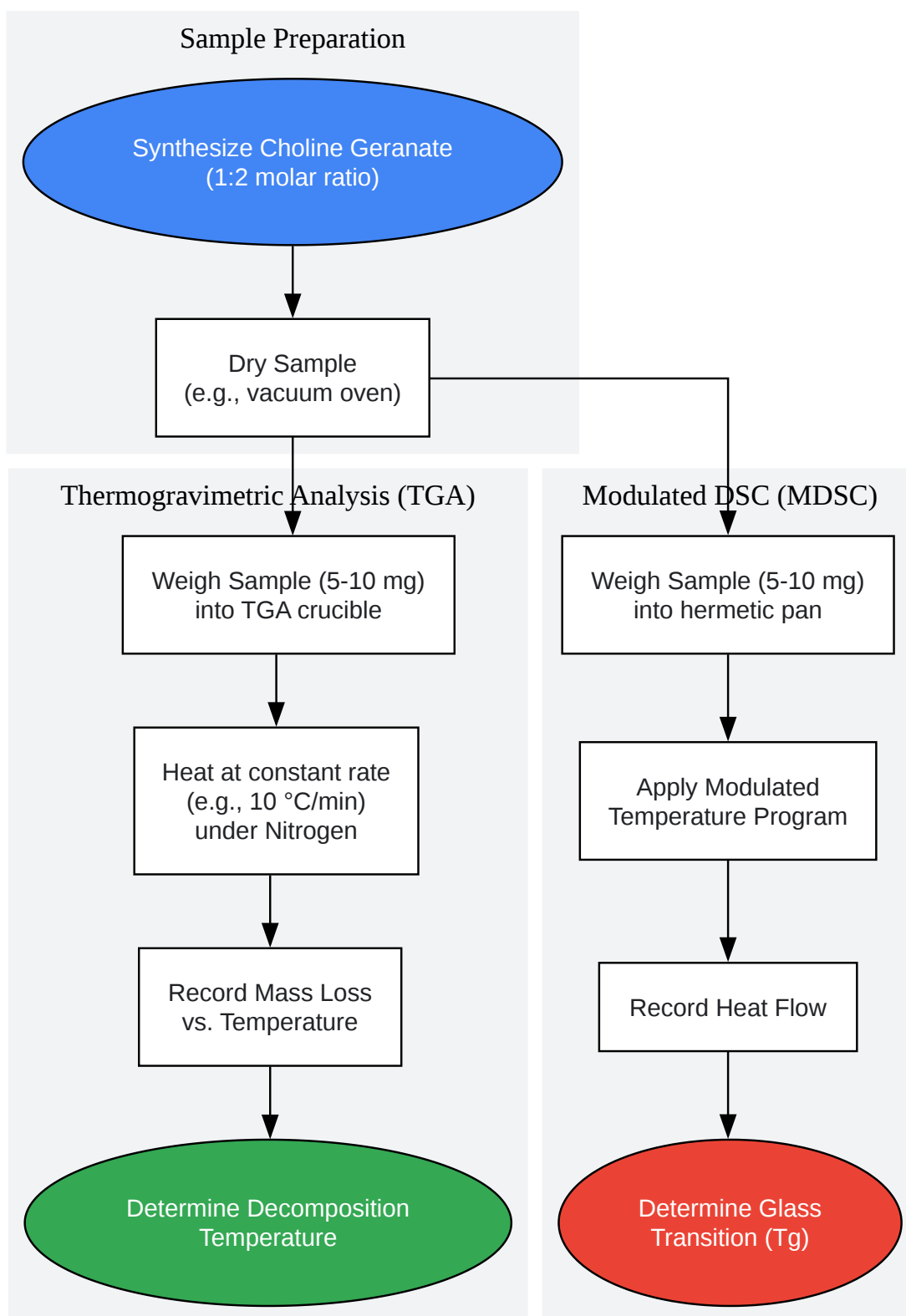
Logical Relationship Diagram: Factors Influencing Choline Geranate Thermal Stability



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Caption: Factors influencing the thermal properties of choline **geranate**.

Experimental Workflow: Thermal Analysis of Choline Geranate



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Caption: General workflow for the thermal analysis of choline **geranate**.

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References

- 1. Clinical translation of choline and geranic acid deep eutectic solvent - PMC [pmc.ncbi.nlm.nih.gov]
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